

# IR and mass spectrometry of 5-methoxy-2-phenyl-1H-indole

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## Compound of Interest

Compound Name: 5-methoxy-2-phenyl-1H-indole

Cat. No.: B1596085

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An In-depth Technical Guide to the Infrared (IR) and Mass Spectrometry (MS) Analysis of **5-methoxy-2-phenyl-1H-indole**

**Authored by: A Senior Application Scientist**

## Foreword: The Significance of Substituted Indoles

The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic pharmaceuticals. Its unique electronic properties and ability to participate in various biological interactions make it a cornerstone of drug discovery. The introduction of substituents, such as a methoxy group at the 5-position and a phenyl group at the 2-position, as in **5-methoxy-2-phenyl-1H-indole**, profoundly influences the molecule's physicochemical properties, metabolic stability, and biological activity. A thorough understanding of the analytical techniques used to characterize these molecules is paramount for researchers in pharmaceutical development and related fields. This guide provides an in-depth exploration of the infrared (IR) spectroscopy and mass spectrometry (MS) of **5-methoxy-2-phenyl-1H-indole**, offering both theoretical insights and practical, field-proven methodologies.

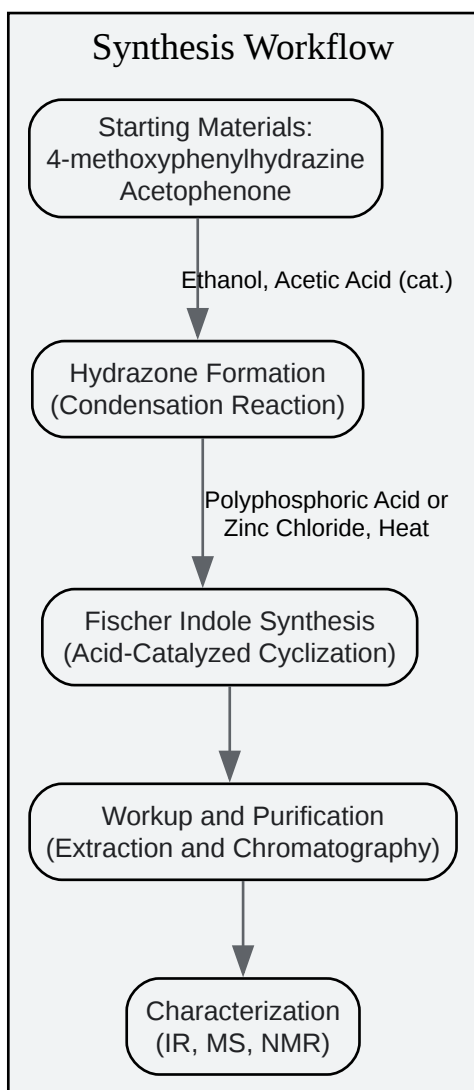
## Synthesis of 5-methoxy-2-phenyl-1H-indole: A Plausible Approach

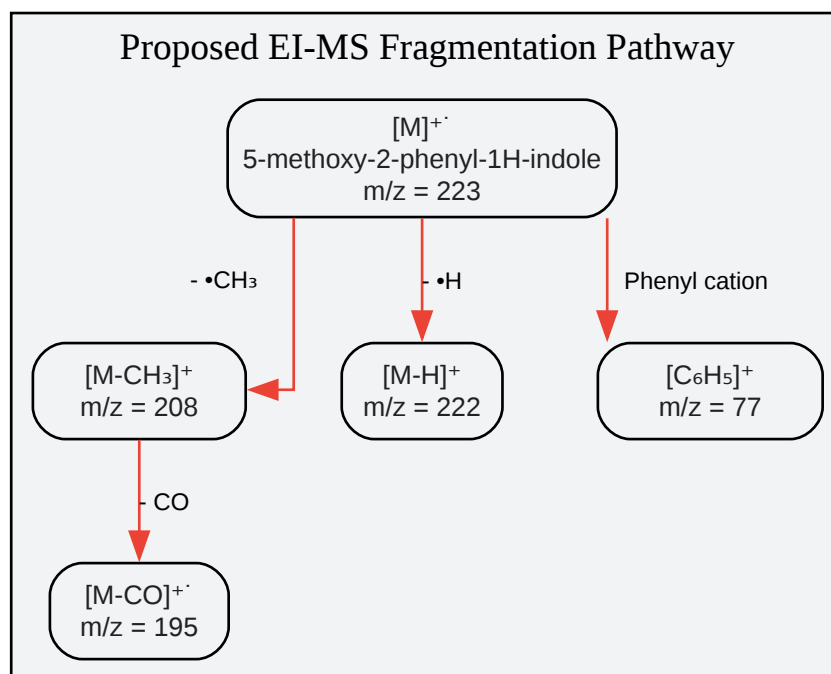
While numerous methods for indole synthesis exist, the Fischer indole synthesis remains a robust and widely applicable strategy. For the targeted synthesis of **5-methoxy-2-phenyl-1H-**

**indole**, a plausible and efficient route involves the acid-catalyzed reaction of 4-methoxyphenylhydrazine with acetophenone.

## Proposed Synthetic Workflow

The synthesis can be conceptualized in two primary stages: the formation of a hydrazone intermediate followed by an acid-catalyzed intramolecular cyclization and rearrangement.





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